

# Personal protective equipment for handling trans-Anol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **trans-Anol**

Cat. No.: **B1235108**

[Get Quote](#)

## Essential Safety and Handling Guide for trans-Anol

For laboratory professionals engaged in research and development, ensuring a safe environment is paramount when handling chemical compounds. This guide provides immediate, essential safety and logistical information for the handling and disposal of **trans-Anol**, also known as trans-Anethole.

## Hazard Identification and Immediate Precautions


**trans-Anol** is a compound that requires careful handling due to its potential health hazards. It is classified as a skin sensitizer and may cause an allergic skin reaction.<sup>[1][2]</sup> It can also cause skin and respiratory tract irritation.<sup>[3]</sup> In case of contact, it is crucial to wash the affected skin area with plenty of soap and water.<sup>[1]</sup> If skin irritation or a rash develops, seek medical advice.<sup>[2]</sup> Eye contact may lead to irritation, and in such instances, the eyes should be flushed with plenty of water for at least 15 minutes.<sup>[4]</sup>

While not highly flammable, **trans-Anol** is a combustible material.<sup>[1]</sup> Therefore, it should be kept away from open flames, hot surfaces, and other sources of ignition.<sup>[1][5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure and ensure safety. The following PPE is recommended when handling **trans-Anol**.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical splash goggles or safety glasses	Must meet ANSI Z.87.1 1989 standard. A face shield worn over safety glasses is required if there is a risk of splashing. <a href="#">[6]</a>
Skin Protection	Chemical-resistant gloves	Nitrile rubber gloves are suitable for protection. <a href="#">[5]</a> Always inspect gloves before use and change them immediately upon contact with the chemical.
Laboratory Coat	A flame-resistant lab coat, such as Nomex®, should be worn over cotton clothing. Ensure it is buttoned and fits properly to cover as much skin as possible. <a href="#">[6]</a>	
Footwear and Clothing	Wear long pants and closed-toe, closed-heel shoes that cover the entire foot. <a href="#">[6]</a>	
Respiratory Protection	Not generally required with adequate ventilation	If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is necessary. <a href="#">[6]</a> Use a respirator in poorly ventilated areas or when dealing with spills.

[Click to download full resolution via product page](#)

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

### Handling Protocol

- Ensure Adequate Ventilation: Always handle **trans-Anol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[\[5\]](#)
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing by wearing the appropriate PPE.[\[3\]](#)

- **Grounding:** When transferring the material, ground and bond containers to prevent static discharge, especially if larger quantities are involved.[3]
- **After Handling:** Wash hands and face thoroughly after working with the substance. Contaminated clothing should be removed and washed before reuse.[3]


## Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][5]
- Protect from direct sunlight.[5]
- Incompatible materials include oxidizing agents.[1]

## Disposal Plan

Proper disposal of **trans-Anol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2] Do not allow the product to enter drains or the sewage system.
- **Contaminated Packaging:** Empty containers may retain product residue and can be dangerous.[3] They should be disposed of according to official regulations.[2] Do not pressurize, cut, weld, or expose empty containers to heat or sparks.[3]
- **Spills:** In case of a spill, clean it up immediately. Absorb the material with an inert, liquid-absorbent material (e.g., Chemisorb®) and place it into a suitable, clean, dry, closed container for disposal.[4] Ensure adequate ventilation during cleanup and remove all sources of ignition.[4]

[Click to download full resolution via product page](#)

## Quantitative Data

The following tables summarize the key physical and chemical properties of **trans-Anol**.

### Physical Properties

Property	Value
Appearance	Clear, colorless to yellowish low melting solid <a href="#">[1]</a> <a href="#">[5]</a>
Odor	Strong, black licorice-like <a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	20 - 23 °C / 68 - 73.4 °F <a href="#">[1]</a>
Boiling Point	234 - 237 °C / 453.2 - 458.6 °F <a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	91 °C / 195.8 °F <a href="#">[1]</a> <a href="#">[5]</a>
Specific Gravity	0.988 g/cm <sup>3</sup> <a href="#">[2]</a> <a href="#">[4]</a>
Vapor Pressure	1.33 mbar @ 63 °C <a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Practically insoluble in water <a href="#">[4]</a>

### Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	148.20 g/mol <a href="#">[4]</a> <a href="#">[7]</a>
Synonyms	trans-Anethole, p-Propenylanisole <a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	4180-23-8 <a href="#">[1]</a>

## Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the steps for preparing a standard solution of **trans-Anol** in a suitable solvent.

- Pre-Experiment Checklist:

- Ensure the chemical fume hood is operational.
- Verify that all required PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower.
- Have spill cleanup materials readily accessible.

- Procedure:

- Don all required personal protective equipment: safety goggles, nitrile gloves, and a lab coat.
- Place a calibrated analytical balance inside the chemical fume hood.
- Tare a clean, dry beaker on the balance.
- Carefully weigh the desired amount of **trans-Anol** into the beaker.
- Record the exact weight.
- Slowly add the chosen solvent (e.g., ethanol) to the beaker while gently stirring with a glass rod until the **trans-Anol** is fully dissolved.
- Quantitatively transfer the solution to a volumetric flask of the desired final volume.
- Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure all the **trans-Anol** is transferred.
- Add solvent to the volumetric flask up to the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the name of the compound, concentration, solvent, date of preparation, and your initials.

- Post-Experiment Cleanup:

- Dispose of any waste solvent and contaminated materials according to the established disposal plan.
- Clean all glassware thoroughly.
- Wipe down the work area in the fume hood.
- Remove and properly dispose of gloves.
- Wash your hands thoroughly with soap and water.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. cpachem.com [cpachem.com]
- 3. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. Anethole | C10H12O | CID 637563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling trans-Anol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1235108#personal-protective-equipment-for-handling-trans-anol\]](https://www.benchchem.com/product/b1235108#personal-protective-equipment-for-handling-trans-anol)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)